

An In-depth Technical Guide to 1-Boc-3-Hydroxymethyl-5-methoxyindole

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Compound of Interest

Compound Name: 1-Boc-3-Hydroxymethyl-5-methoxyindole

Cat. No.: B1278389

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Boc-3-Hydroxymethyl-5-methoxyindole, a key heterocyclic building block, is of significant interest in medicinal chemistry and drug discovery. Its indole core, substituted with a methoxy group and a protected hydroxymethyl functional group, makes it a versatile intermediate for the synthesis of a wide array of biologically active molecules. The tert-butyloxycarbonyl (Boc) protecting group on the indole nitrogen enhances its stability and solubility in organic solvents, facilitating its use in multi-step synthetic pathways. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and potential applications.

Chemical and Physical Properties

1-Boc-3-Hydroxymethyl-5-methoxyindole, also known as tert-butyl 3-(hydroxymethyl)-5-methoxy-1H-indole-1-carboxylate, possesses the following properties:

Property	Value	Reference
CAS Number	600136-09-2	[1]
Molecular Formula	C ₁₅ H ₁₉ NO ₄	[1]
Molecular Weight	277.31 g/mol	[1]
Appearance	White to off-white solid	
Solubility	Soluble in common organic solvents such as dichloromethane, ethyl acetate, and methanol.	

Synthesis and Experimental Protocols

The synthesis of **1-Boc-3-Hydroxymethyl-5-methoxyindole** can be achieved through a few strategic routes, primarily involving the modification of a pre-existing indole core. Two common approaches are:

- Boc protection of 3-Hydroxymethyl-5-methoxyindole: This involves the direct protection of the indole nitrogen of 3-Hydroxymethyl-5-methoxyindole using di-tert-butyl dicarbonate (Boc₂O).
- Reduction of 1-Boc-5-methoxyindole-3-carboxaldehyde: This route starts with the readily available 1-Boc-5-methoxyindole, which is first formylated at the C3 position, followed by the reduction of the resulting aldehyde to the corresponding alcohol.

Experimental Protocol: Boc Protection of 3-Hydroxymethyl-5-methoxyindole

This protocol is a general procedure based on standard Boc protection methodologies.

Materials:

- 3-Hydroxymethyl-5-methoxyindole
- Di-tert-butyl dicarbonate (Boc₂O)

- Triethylamine (Et_3N) or other suitable base
- Dichloromethane (DCM) or Tetrahydrofuran (THF)
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- Dissolve 3-Hydroxymethyl-5-methoxyindole (1 equivalent) in anhydrous DCM or THF in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Add triethylamine (1.2 equivalents) to the solution and stir.
- Slowly add a solution of di-tert-butyl dicarbonate (1.1 equivalents) in the same solvent to the reaction mixture at room temperature.
- Stir the reaction mixture at room temperature and monitor its progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.
- Extract the aqueous layer with DCM or ethyl acetate.
- Combine the organic layers, wash with brine, and dry over anhydrous MgSO_4 or Na_2SO_4 .
- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure **1-Boc-3-Hydroxymethyl-5-methoxyindole**.

Experimental Protocol: Reduction of 1-Boc-5-methoxyindole-3-carboxaldehyde

This protocol outlines the reduction of the aldehyde to the primary alcohol.

Materials:

- 1-Boc-5-methoxyindole-3-carboxaldehyde
- Sodium borohydride (NaBH_4) or Lithium aluminum hydride (LiAlH_4)
- Methanol (for NaBH_4) or anhydrous Tetrahydrofuran (THF) (for LiAlH_4)
- Water
- Saturated aqueous ammonium chloride solution
- Ethyl acetate
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure (using Sodium Borohydride):

- Dissolve 1-Boc-5-methoxyindole-3-carboxaldehyde (1 equivalent) in methanol in a round-bottom flask.
- Cool the solution to 0 °C in an ice bath.
- Slowly add sodium borohydride (1.5 equivalents) portion-wise to the stirred solution.
- Allow the reaction mixture to warm to room temperature and stir until the starting material is consumed, as monitored by TLC.
- Carefully quench the reaction by the slow addition of water.
- Remove the methanol under reduced pressure.

- Add a saturated aqueous solution of ammonium chloride and extract the product with ethyl acetate.
- Combine the organic layers, wash with brine, and dry over anhydrous MgSO_4 or Na_2SO_4 .
- Filter and concentrate the organic phase under reduced pressure.
- Purify the residue by flash column chromatography to afford **1-Boc-3-Hydroxymethyl-5-methoxyindole**.

Spectroscopic Data

While specific, experimentally derived spectra for **1-Boc-3-Hydroxymethyl-5-methoxyindole** are not readily available in public databases, the expected spectral characteristics can be predicted based on its structure and data from analogous compounds.

^1H NMR (predicted):

- δ 7.8-7.2 (m): Aromatic protons of the indole ring.
- δ 4.7 (s): Methylene protons of the hydroxymethyl group ($-\text{CH}_2\text{OH}$).
- δ 3.8 (s): Methoxy group protons ($-\text{OCH}_3$).
- δ 1.6 (s): tert-Butyl protons of the Boc group ($-\text{C}(\text{CH}_3)_3$).
- A broad singlet corresponding to the hydroxyl proton ($-\text{OH}$) may also be present.

^{13}C NMR (predicted):

- δ 150-160: Carbonyl carbon of the Boc group.
- δ 110-140: Aromatic carbons of the indole ring.
- δ 83-85: Quaternary carbon of the Boc group ($-\text{C}(\text{CH}_3)_3$).
- δ ~60: Methylene carbon of the hydroxymethyl group ($-\text{CH}_2\text{OH}$).
- δ ~55: Methoxy carbon ($-\text{OCH}_3$).

- δ ~28: Methyl carbons of the Boc group.

Mass Spectrometry (MS):

- The expected molecular ion peak $[M]^+$ would be at $m/z = 277.31$.
- Common fragments would include the loss of the Boc group ($[M-100]^+$) and the tert-butyl group ($[M-57]^+$).

Infrared (IR) Spectroscopy:

- $\sim 3400\text{ cm}^{-1}$ (broad): O-H stretching of the hydroxyl group.
- $\sim 2980\text{-}2850\text{ cm}^{-1}$: C-H stretching of the alkyl and aromatic groups.
- $\sim 1700\text{ cm}^{-1}$ (strong): C=O stretching of the Boc carbonyl group.
- $\sim 1600\text{-}1450\text{ cm}^{-1}$: C=C stretching of the aromatic ring.
- $\sim 1250\text{-}1050\text{ cm}^{-1}$: C-O stretching of the methoxy and alcohol groups.

Applications in Drug Development

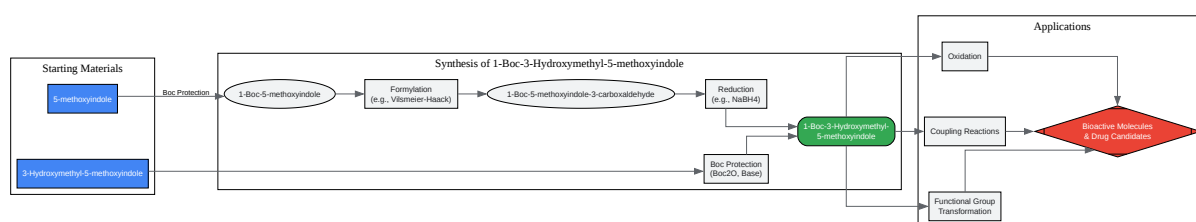
1-Boc-3-Hydroxymethyl-5-methoxyindole serves as a crucial intermediate in the synthesis of various pharmacologically active compounds. The indole scaffold is a privileged structure in medicinal chemistry, found in numerous natural products and synthetic drugs with a wide range of biological activities, including anticancer, antiviral, and anti-inflammatory properties.

The methoxy group at the 5-position can influence the electronic properties of the indole ring and provide a handle for further functionalization. The hydroxymethyl group at the 3-position is a versatile functional group that can be readily oxidized to an aldehyde or carboxylic acid, or converted to other functionalities, allowing for the introduction of diverse pharmacophores.

While specific drugs synthesized directly from this intermediate are not prominently documented in publicly available literature, its structural motifs are present in many developmental drug candidates. Its utility lies in its ability to be incorporated into larger, more complex molecules through various coupling and functional group transformation reactions.

Logical Relationships and Workflows

The synthesis and utilization of **1-Boc-3-Hydroxymethyl-5-methoxyindole** can be visualized through the following workflows.



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Caption: Synthetic routes and applications of **1-Boc-3-Hydroxymethyl-5-methoxyindole**.

Conclusion

1-Boc-3-Hydroxymethyl-5-methoxyindole is a valuable and versatile building block for the synthesis of complex organic molecules with potential therapeutic applications. Its straightforward synthesis and the presence of multiple functionalization points make it an attractive starting material for drug discovery programs. This guide provides essential technical information for researchers and scientists working with this important chemical intermediate. Further research into its applications is likely to yield novel compounds with significant biological activities.

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References

- 1. rsc.org [rsc.org]
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